

Structural Analysis & Reactivity Profiling of 2-Fluoro-3-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-3-(trifluoromethyl)pyridine

CAS No.: 1227496-58-3

Cat. No.: B1396228

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CAS: 65753-52-8 | Formula:

| MW: 165.09 g/mol

Executive Summary

2-Fluoro-3-(trifluoromethyl)pyridine represents a "privileged scaffold" in drug discovery, offering a unique combination of metabolic stability and vector-aligned dipoles. Its utility stems from the ortho-effect: the steric and electronic interplay between the 2-fluoro substituent and the 3-trifluoromethyl group. This guide details the spectroscopic signatures required for quality control and the regioselective reactivity patterns that govern its use in the synthesis of lipophilic bioisosteres.

Fundamental Structural Characteristics[1][2][3]

Electronic Topography & Dipole Vectors

The molecule exhibits a distorted electron density map due to the high electronegativity of the vicinal fluorine atoms.

- Dipole Alignment: The C2–F and C3–CF

bond dipoles are roughly aligned (

dihedral projection), creating a region of high negative electrostatic potential on one face of the pyridine ring.

- pKa Modulation: The 3-CF

group ($\sigma_p \approx 0.54$) significantly reduces the basicity of the pyridine nitrogen compared to 2-fluoropyridine, making the nitrogen a poor hydrogen bond acceptor but highly susceptible to nucleophilic attack at C2.

Conformational Dynamics

While the pyridine ring is planar, the

group rotates freely at room temperature. However, in the solid state or at low temperatures (

), the rotation barrier (

) favors a staggered conformation relative to the ring plane to minimize repulsion with the C2-fluorine lone pairs.

Spectroscopic Fingerprinting (NMR Analysis)

Accurate characterization relies on resolving the complex coupling patterns arising from four active fluorine nuclei (

).

NMR Signatures

The spectrum typically displays two distinct signals. The chemical shifts and coupling constants are diagnostic.

Nucleus	Approx. Shift (, ppm)	Multiplicity	Coupling Constants ()	Structural Insight
3-CF	-60 to -65	Doublet (d)		Through-space coupling to 2-F.
2-F	-65 to -75	Quartet (q)		Coupled to 3-CF ; broadened by N-quadrupole.

Note: Shifts are referenced to

(0 ppm). Solvent effects (e.g.,

vs. DMSO-

) can shift peaks by 1–2 ppm.

Coupling Logic Diagram

The following diagram illustrates the spin-spin coupling network essential for structural verification.

Caption: NMR Spin-Coupling Network. Dashed yellow line indicates the diagnostic through-space coupling between the ortho-fluorine and trifluoromethyl group.

Reactivity-Structure Relationships

The reactivity of 2-fluoro-3-(trifluoromethyl)pyridine is bifurcated between nucleophilic attack (S_NAr) and electrophilic functionalization (Metallation).

Nucleophilic Aromatic Substitution (S_NAr)

The 2-position is highly activated. The transition state is stabilized by:

- Inductive withdrawal (-I): Both the ring nitrogen and the 3-CF

group pull electron density from C2.

- Meisenheimer Complex Stability: The negative charge in the intermediate is delocalized onto the electronegative nitrogen and stabilized by the adjacent CF

group.

Regioselectivity: Exclusive to C2. The C4 and C6 positions are significantly less electrophilic.

Directed Ortho Metallation (DoM)

Lithiation involves a competition between directing groups (DGs).

- Directing Groups: 2-F (Strong) and 3-CF

(Moderate).

- Preferred Site: C4 Position.

- Rationale: Lithiation at C3 is blocked. Lithiation at C4 is directed by the "cooperative" effect of the 3-CF

group (coordination/inductive) and the long-range inductive effect of the 2-F. C6 lithiation is possible but kinetically slower under cryogenic conditions due to the lack of adjacent chelating groups compared to the C3/C4 pocket.

Experimental Protocols

Protocol A: Regioselective S Ar (Synthesis of 2-Amino Derivatives)

Objective: Displacement of 2-F with a secondary amine (e.g., Morpholine).

- Setup: Charge a round-bottom flask with 2-fluoro-3-(trifluoromethyl)pyridine (1.0 equiv) and anhydrous acetonitrile (0.5 M).

- Addition: Add

(2.0 equiv) followed by the amine (1.1 equiv).

- Reaction: Heat to
for 4–6 hours. Monitor by TLC (the product is more polar) or
NMR (disappearance of the quartet at -70 ppm).
- Workup: Dilute with EtOAc, wash with water/brine. Dry over
.
- Validation: The product will show loss of the 2-F signal in
NMR; the
signal will shift upfield (shielding effect of the amine).

Protocol B: C4-Selective Lithiation/Trapping

Objective: Installation of an electrophile (e.g., Iodine) at the 4-position.

- Reagent Prep: Prepare LDA (1.1 equiv) in anhydrous THF at
.
- Substrate Addition: Add 2-fluoro-3-(trifluoromethyl)pyridine (1.0 equiv) dropwise over 15 min.
Maintain
to prevent "halogen dance" or nucleophilic attack by the base.
- Aging: Stir for 30–60 min at
.
The solution typically turns yellow/orange.
- Quench: Add Iodine (
, 1.2 equiv) in THF. Warm to RT.
- Outcome: The 2-fluoro-3-(trifluoromethyl)-4-iodopyridine is formed.
 - Note: If n-BuLi is used without a hindered amine (LDA/LiTMP), nucleophilic attack at C2 may compete with lithiation.

Workflow Visualization

Caption: Divergent reactivity pathways. The choice of reagent dictates whether the reaction proceeds via Nucleophilic Aromatic Substitution (Left) or Directed Ortho Metalation (Right).

References

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